

# 1-Methyl-5-nitroindoline: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Methyl-5-nitroindoline**

Cat. No.: **B098089**

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Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by a chemical supplier. Always consult the specific SDS for **1-Methyl-5-nitroindoline** before handling. The safety information for the closely related compound, 5-nitroindoline, is provided here for guidance in the absence of a specific SDS for the title compound.

## Chemical and Physical Properties

While specific experimental data for **1-Methyl-5-nitroindoline** is limited in publicly accessible literature, the following table summarizes its known and predicted properties. For comparison, data for the related compound 1-methyl-5-nitro-1H-indole is also included.

Property	1-Methyl-5-nitroindoline	1-Methyl-5-nitro-1H-indole (for comparison)	Source
CAS Number	18711-25-6	29906-67-0	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	178.19 g/mol	176.17 g/mol	<a href="#">[1]</a>
Appearance	Likely a solid	Dark Yellow to Very Dark Yellow Solid	<a href="#">[2]</a>
Melting Point	Data not available	167 °C	<a href="#">[2]</a>
Boiling Point	Data not available	339.2±15.0 °C (Predicted)	<a href="#">[2]</a>
Solubility	Data not available	Chloroform (Slightly), DMSO (Slightly)	<a href="#">[2]</a>
Storage Temperature	2-8°C recommended	2-8°C	<a href="#">[2]</a> <a href="#">[3]</a>

## Safety and Handling

نظرًا لعدم توفر بيانات السلامة المحددة لمركب 1-ميثيل-5-نيترويندولين، تم تلخيص معلومات السلامة للمركب وثيق الصلة، 5-نيترويندولين، في هذا القسم. يجب توخي الحذر الشديد عند التعامل مع 1-ميثيل-5-نيترويندولين وافتراض أنه يمتلك مخاطر مماثلة.

## Hazard Identification (Based on 5-Nitroindoline)[4]

- Health Hazards:
  - Causes skin irritation.
  - Causes serious eye irritation.
  - May cause respiratory irritation.
- Physical and Chemical Hazards: None identified.

- Environmental Hazards: No known significant effects or critical hazards.

## Precautionary Measures and Personal Protective Equipment (PPE)

Precaution Category	Recommended Actions	Source
Prevention	<p>Avoid breathing dust, fumes, gas, mist, vapors, or spray.</p> <p>Wash hands and any exposed skin thoroughly after handling.</p> <p>Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection.</p>	[3][4]
Response	<p>If on skin: Wash with plenty of soap and water. If inhaled: Remove person to fresh air and keep comfortable for breathing. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a POISON CENTER or doctor if you feel unwell. Take off contaminated clothing and wash it before reuse.</p>	[3][4]
Storage	Store in a well-ventilated place. Keep container tightly closed. Recommended storage temperature is 2-8°C.	[3][4]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[4]

## First Aid Measures (Based on 5-Nitroindoline)[4]

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

## Experimental Protocols

While a specific, detailed synthesis protocol for **1-methyl-5-nitroindoline** was not found in the reviewed literature, its synthesis can be inferred from the procedures for analogous compounds. The most probable synthetic route would involve the N-methylation of 5-nitroindoline. Below are detailed protocols for the synthesis of closely related compounds which can serve as a methodological basis.

### Synthesis of 1-Methyl-5-nitro-1H-indole (Related Compound)[2]

This protocol describes the N-methylation of 5-nitroindole.

#### Materials:

- 5-nitroindole
- Potassium carbonate
- N,N-dimethylformamide (DMF)
- Dimethyl carbonate

#### Procedure:

- To a 500 mL three-necked flask equipped with a thermocouple, condenser, and constant pressure dropping funnel, add 5-nitroindole (20.0 g, 123 mmol), potassium carbonate (4.0 g, 29 mmol), N,N-dimethylformamide (80 mL), and dimethyl carbonate (22 mL, 261.4 mmol).
- Heat the reaction mixture to reflux.
- Monitor the reaction progress by High-Performance Liquid Chromatography (HPLC) or Thin-Layer Chromatography (TLC).
- After 3 hours of refluxing, or once the reaction is complete, cool the mixture to  $10\pm5^{\circ}\text{C}$ .
- Dilute the reaction mixture with water (160 mL) to precipitate a yellow solid.
- Continue stirring the mixture at room temperature for 2 hours.
- Collect the solid product by filtration, wash with water (100 mL), and dry under high vacuum at  $60\text{--}65^{\circ}\text{C}$  for 24 hours to yield 1-methyl-5-nitro-1H-indole.

## Synthesis of 1-Methyl-5-nitroindoline-2,3-dione (Related Compound)[5]

This protocol details the N-methylation of 5-nitroisatin, which is structurally similar to 5-nitroindoline.

### Materials:

- 5-nitroisatin (10 g, 0.052 mol)
- Methyl iodide (16.21 ml, 0.260 mol)
- Potassium carbonate (21.56 g, 0.156 mol)
- Anhydrous dimethylformamide (DMF)
- Water
- Dilute HCl

**Procedure:**

- In a suitable flask, stir a mixture of 5-nitroisatin, methyl iodide, and potassium carbonate in anhydrous DMF at room temperature overnight.
- Add water to the reaction mixture.
- Acidify with dilute HCl until the mixture is acidic to pH paper.
- A yellow solid, 1-methyl-5-nitroisatin, will precipitate.
- Collect the solid by filtration.
- Wash the solid thoroughly with water until it is neutral to pH paper.
- Air-dry the product to a constant weight.

## Biological and Chemical Applications

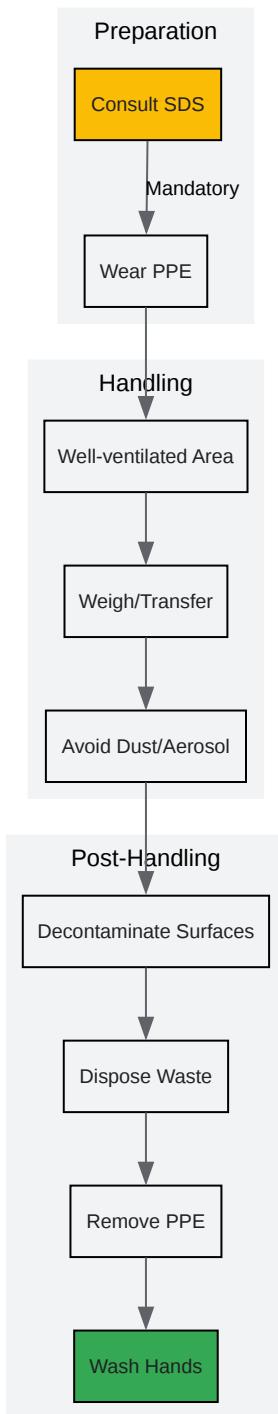
Direct biological signaling pathways for **1-methyl-5-nitroindoline** are not well-documented. However, related nitroindole structures have shown significant biological activities.

- Anticancer Research: Substituted 5-nitroindole scaffolds have been synthesized and evaluated as binders for the c-Myc promoter G-quadruplex, which is a target in anticancer drug development. These compounds have been shown to downregulate c-Myc expression and induce cell-cycle arrest in cancer cells.[5]
- Precursor for Pharmaceuticals: The related compound, 1-methyl-5-nitro-1H-indole, is used as a reagent in the synthesis of the antiasthmatic drug Zafirlukast.[2]
- Molecular Probe: **1-Methyl-5-nitroindoline** has been utilized as a molecular probe to study the structural changes of liquid water with varying temperatures due to its solvatochromic properties.[6] The rigidity of its molecular structure and the charge delocalization between the amino and nitro groups make it sensitive to the polarity and polarizability of its environment.[6]

## Visualized Workflows and Pathways

# General Handling and Personal Protective Equipment (PPE) Workflow

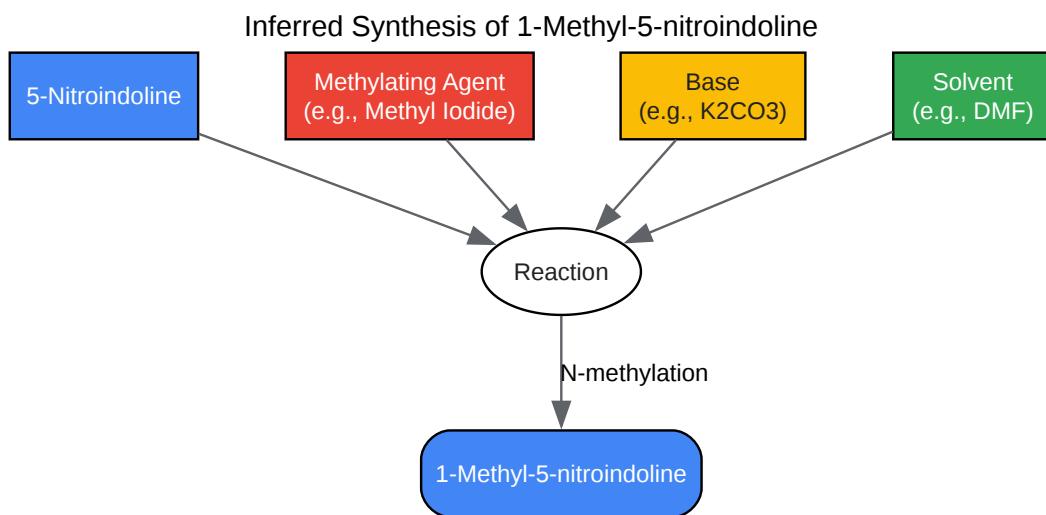
General Handling Workflow for 1-Methyl-5-nitroindoline



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Caption: A workflow for the safe handling of **1-Methyl-5-nitroindoline**.

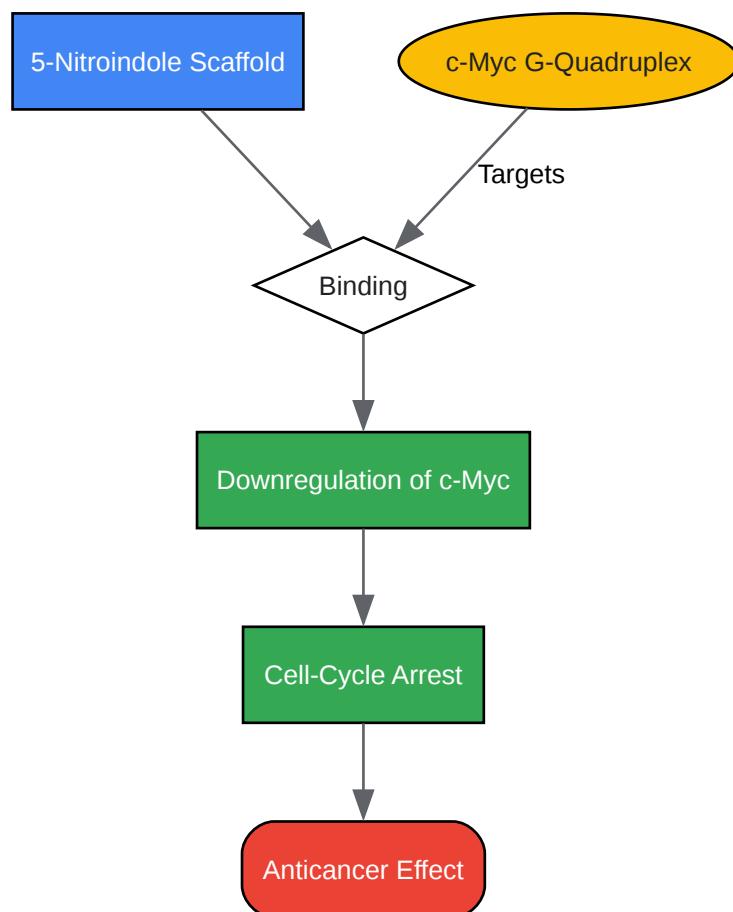
## Inferred Synthesis Pathway for 1-Methyl-5-nitroindoline

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Caption: The likely synthetic pathway to **1-Methyl-5-nitroindoline**.

## Application in c-Myc G-Quadruplex Binding Research

## Role of 5-Nitroindole Derivatives in Cancer Research

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Caption: The mechanism of action for 5-nitroindole derivatives in cancer research.

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Email: [info@benchchem.com](mailto:info@benchchem.com)